

Safe handling and disposal procedures for Ethyl 3-benzoylacrylate

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Compound of Interest

Compound Name: *Ethyl 3-benzoylacrylate*

Cat. No.: *B098982*

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Application Notes and Protocols for Ethyl 3-benzoylacrylate

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedures for the safe handling and disposal of **Ethyl 3-benzoylacrylate** (CAS No. 17450-56-5). The information is intended to minimize risks and ensure a safe laboratory environment.

Hazard Identification and Classification

Ethyl 3-benzoylacrylate is classified as a hazardous substance. It is crucial to understand its potential dangers before handling.[1][2][3]

GHS Hazard Statements:

- H315: Causes skin irritation.[1][2]
- H319: Causes serious eye irritation.[1][2]
- H335: May cause respiratory irritation.[1][2]
- H302: Harmful if swallowed.[4]

- H311: Toxic in contact with skin.[[4](#)]
- H317: May cause an allergic skin reaction.[[4](#)][[5](#)]
- H411: Toxic to aquatic life with long lasting effects.[[4](#)]

Signal Word: Warning[[1](#)][[2](#)][[6](#)]

Pictograms:

- Exclamation Mark (!)
- Corrosion (for serious eye damage in some classifications)[[5](#)][[7](#)]
- Health Hazard (for skin sensitization and potential genetic defects in some classifications)[[5](#)][[7](#)]
- Environment (in some classifications)[[4](#)]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **Ethyl 3-benzoylacrylate** is provided below.

Property	Value	Reference
Molecular Formula	C ₁₂ H ₁₂ O ₃	[8]
Molecular Weight	204.22 g/mol	[6][8]
Appearance	Clear yellow liquid	[9]
Boiling Point	184-185 °C / 25 mmHg	[6][9]
Density	1.112 g/mL at 25 °C	[6][9]
Flash Point	113 °C (235.4 °F) - closed cup	[6]
Refractive Index	n _{20/D} 1.543	[6]
Solubility	Sparingly soluble in water; soluble in common organic solvents.	

Safe Handling and Storage

Adherence to proper handling and storage procedures is essential to prevent exposure and accidents.

Engineering Controls

- Work in a well-ventilated area.[1] A chemical fume hood is recommended for all procedures involving this substance.[3]
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[3]

Personal Protective Equipment (PPE)

The following PPE must be worn when handling **Ethyl 3-benzoylacrylate**:

PPE Type	Specification	Reference
Eye/Face Protection	Tightly fitting safety goggles with side-shields conforming to EN166 (EU) or NIOSH (US).	[1][2]
Skin Protection	Chemical-impermeable gloves (inspect before use). Wear impervious clothing and a lab coat to prevent skin contact.	[1][2][4]
Respiratory Protection	A full-face respirator with a multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges should be used if exposure limits are exceeded, if irritation is experienced, or as a precaution.	[1][4]

Handling Procedures

- Avoid contact with skin, eyes, and clothing.[1][4]
- Avoid breathing mist, gas, or vapors.[1][4]
- Wash hands thoroughly after handling.[1][2]
- Use non-sparking tools and prevent fire caused by electrostatic discharge.[1]

Storage Procedures

- Store in a cool, dry, and well-ventilated place.[1][2]
- Keep the container tightly closed.[1][2]
- Store locked up.[1][2]
- Store apart from incompatible materials such as acids, bases, and reducing agents.[10]

Emergency Procedures

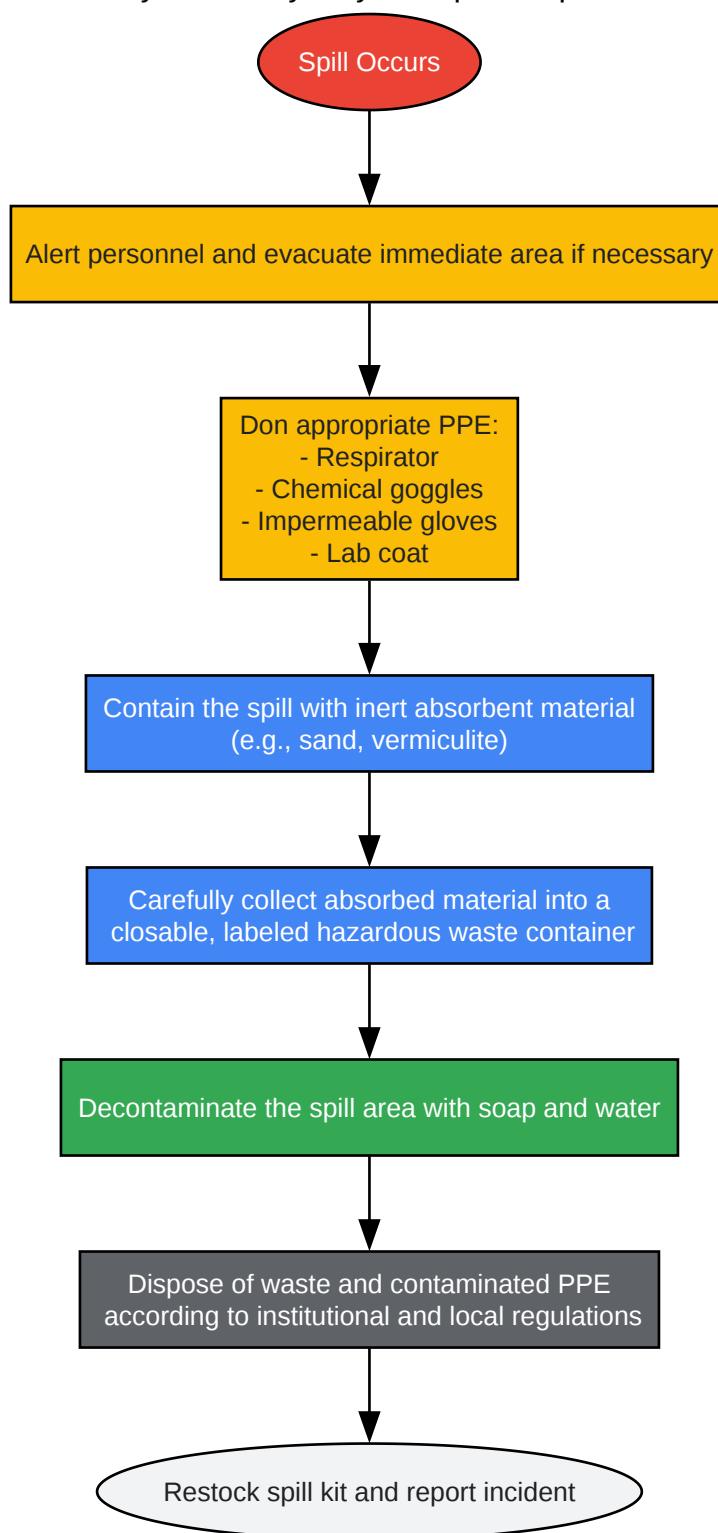
First Aid Measures

Exposure Route	First Aid Protocol	Reference
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.	[1]
Skin Contact	Immediately take off all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek immediate medical attention.	[1][3]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention.	[1][3]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.	[1][3]

Spill Response Protocol

In the event of a spill, follow the procedure outlined below.

Ethyl 3-benzoylacrylate Spill Response

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Caption: Workflow for responding to a spill of **Ethyl 3-benzoylacrylate**.

Disposal Procedures

All waste containing **Ethyl 3-benzoylacrylate** must be treated as hazardous waste.

- Chemical Waste: Dispose of surplus and non-recyclable solutions to a licensed disposal company.^[4] The material can be disposed of by removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.^[2] Do not let the product enter drains.^{[1][2]}
- Contaminated Packaging: Dispose of as unused product.^[4] Containers can be triple rinsed (or equivalent) and offered for recycling or reconditioning.^[2] Alternatively, puncture the packaging to make it unusable for other purposes before disposal.^[2]

Experimental Protocol: Synthesis of Ethyl 3-benzoylacrylate

This protocol is a representative example of a synthetic procedure involving **Ethyl 3-benzoylacrylate**. All work should be conducted in a chemical fume hood while wearing the appropriate PPE.

Materials and Equipment

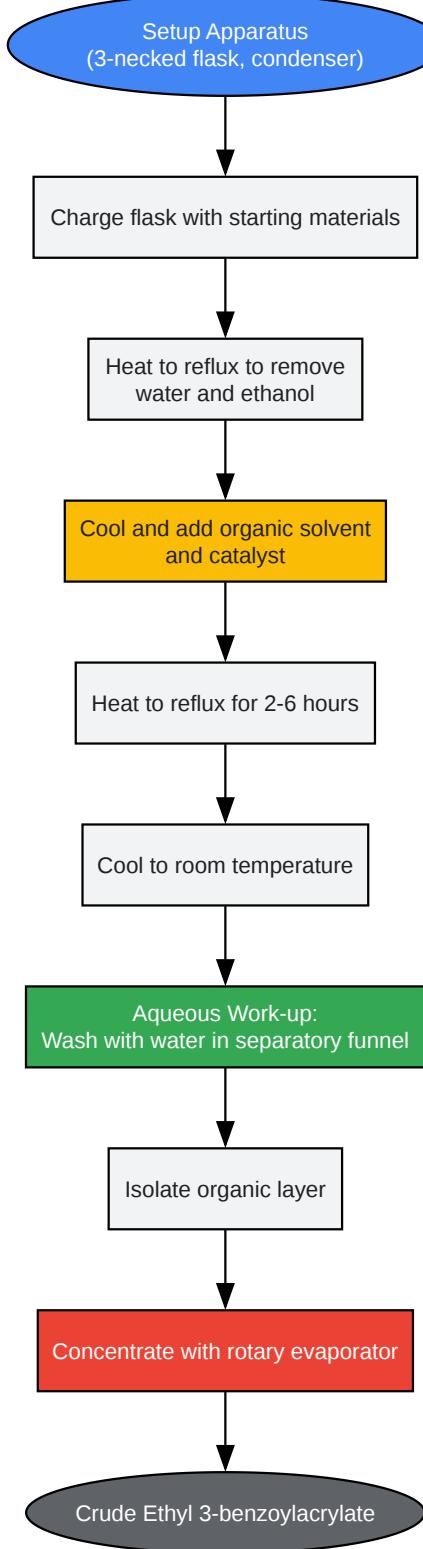
- Three-necked flask
- Reflux condenser and water separator
- Heating mantle
- Magnetic stirrer
- Separatory funnel
- Rotary evaporator
- Starting materials (e.g., enalapril intermediate synthesis mother liquor containing precursors)
- Catalyst (e.g., DMAP or aniline trifluoromethanesulfonate)

- Organic solvent (e.g., ethyl acetate or dichloromethane)
- Water (for washing)

Procedure

- Solvent Removal: Charge a three-necked flask with the starting material mixture. Heat the flask under reflux to remove ethanol and water using a water separator.
- Catalysis and Reaction: Cool the flask, then add the organic solvent (e.g., ethyl acetate) and the catalyst (e.g., DMAP). Heat the mixture to reflux (approximately 80-110 °C) and maintain for 2-6 hours.
- Work-up: After the reaction is complete, cool the mixture to room temperature. Transfer the mixture to a separatory funnel and wash with water.
- Isolation: Separate the organic layer. Concentrate the organic solvent using a rotary evaporator to yield the crude **Ethyl 3-benzoylacrylate**.
- Purification (if necessary): The crude product can be further purified by methods such as column chromatography or distillation under reduced pressure.

Synthesis of Ethyl 3-benzoylacrylate Workflow

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Caption: A generalized workflow for the synthesis of **Ethyl 3-benzoylacrylate**.

Toxicology and Ecological Information

- Acute Toxicity: Harmful if swallowed and toxic in contact with skin.[3][4]
- Carcinogenicity: No component of this product present at levels greater than or equal to 0.1% is identified as a probable, possible, or confirmed human carcinogen by IARC.[4]
- Ecological Information: Toxic to aquatic life with long-lasting effects.[3][4] Discharge into the environment must be avoided.[1][2] Data on persistence, degradability, and bioaccumulative potential are largely unavailable.[1]

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